

Technical Guide: Physical Properties of Tert-Butyl 4-Bromobutanoate

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Compound of Interest

Compound Name: *Tert-butyl 4-bromobutanoate*

Cat. No.: B008926

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Introduction

Tert-butyl 4-bromobutanoate is an organic compound that serves as a valuable intermediate in organic synthesis.^[1] Its bifunctional nature, possessing both a bromine atom susceptible to nucleophilic substitution and a sterically hindered tert-butyl ester group, makes it a versatile building block in the synthesis of more complex molecules, including pharmaceuticals and agrochemicals. For instance, it is utilized in the preparation of β -ketoesters and β -lactones. This document provides a comprehensive overview of the key physical properties of **tert-butyl 4-bromobutanoate**, along with standardized experimental protocols for their determination and a schematic for its synthesis.

Chemical Identity

- IUPAC Name: **tert-butyl 4-bromobutanoate**
- Synonyms: 4-Bromobutanoic acid tert-butyl ester, tert-Butyl 4-bromobutyrate, 4-Bromobutyric acid tert-butyl ester^{[2][3]}
- CAS Number: 110661-91-1^{[1][4]}
- Molecular Formula: C₈H₁₅BrO₂^{[1][5]}
- Molecular Weight: 223.11 g/mol ^{[4][5]}

- Chemical Structure:

Physical Properties

The physical characteristics of **tert-butyl 4-bromobutanoate** are summarized in the table below. These properties are crucial for its handling, storage, and application in synthetic chemistry.

Property	Value
Appearance	Colorless to pale yellow liquid ^{[1][2][3][6][7]}
Boiling Point	225.9 °C at 760 mmHg ^{[8][9]} ; 72 °C at 0.68 mmHg ^{[2][7]}
Density	1.258 g/cm ³ ^{[8][9][10]}
Flash Point	117.1 °C ^[8] ; 117 °C ^{[2][7]}
Solubility	Soluble in organic solvents such as chloroform, hexane, and ether; less soluble in water. ^{[1][6][10]}
Storage Conditions	Refrigerate at 2-8°C, protect from light, store under an inert gas. ^{[2][6][7][9]}

Experimental Protocols

The following sections detail the methodologies for determining the key physical properties of **tert-butyl 4-bromobutanoate**.

Determination of Boiling Point (Capillary Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common and efficient method for determining the boiling point of a small quantity of liquid is the capillary method.

Apparatus:

- Thiele tube or similar heating apparatus (e.g., oil bath, melting point apparatus)

- Thermometer
- Small test tube (fusion tube)
- Capillary tube (sealed at one end)
- Heat source (Bunsen burner or hot plate)
- Liquid for heating bath (e.g., paraffin oil)

Procedure:

- A small amount (a few milliliters) of **tert-butyl 4-bromobutanoate** is placed into the small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the test tube containing the liquid.
- The test tube is attached to a thermometer, ensuring the bottom of the test tube is level with the thermometer bulb.
- The entire assembly is immersed in a Thiele tube or oil bath.
- The heating bath is heated slowly and steadily.
- As the temperature rises, air trapped in the capillary tube will expand and escape as a slow stream of bubbles.
- The temperature at which a rapid and continuous stream of bubbles emerges from the open end of the capillary tube is noted. This indicates that the vapor pressure of the liquid is equal to the external pressure.
- The heat source is removed, and the bath is allowed to cool slowly.
- The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.

Determination of Density (Pycnometer Method)

Density is the mass of a substance per unit volume. The pycnometer method is a precise technique for determining the density of a liquid.

Apparatus:

- Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it)
- Analytical balance
- Water bath with temperature control
- Thermometer

Procedure:

- The pycnometer is thoroughly cleaned, dried, and its mass is accurately determined using an analytical balance (m_1).
- The pycnometer is filled with distilled water and placed in a constant temperature water bath until it reaches thermal equilibrium. The water level is adjusted to the mark, and the pycnometer is dried on the outside and weighed again (m_2).
- The pycnometer is emptied, dried completely, and then filled with **tert-butyl 4-bromobutanoate**.
- The pycnometer containing the sample is placed in the constant temperature water bath to reach the same temperature as the water in step 2. The liquid level is adjusted to the mark.
- The pycnometer is carefully dried on the outside and weighed (m_3).
- The density of the **tert-butyl 4-bromobutanoate** is calculated using the following formula:
$$\text{Density} = [(m_3 - m_1) / (m_2 - m_1)] * \text{Density of water at the experimental temperature}$$

Determination of Solubility

Solubility is the property of a solute to dissolve in a solvent to form a homogeneous solution. A qualitative assessment of solubility in various solvents is crucial for reaction setup and

purification.

Apparatus:

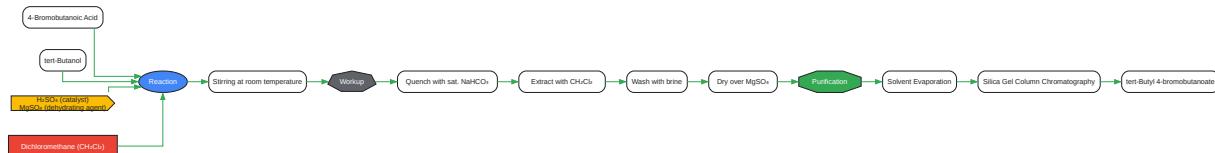
- Small test tubes
- Graduated pipettes or droppers
- Vortex mixer or stirring rods
- A range of solvents (e.g., water, ethanol, diethyl ether, chloroform, hexane)

Procedure:

- Approximately 0.1 mL of **tert-butyl 4-bromobutanoate** is added to a clean, dry test tube.
- The solvent to be tested is added dropwise (e.g., starting with 0.1 mL) while continuously observing the mixture.
- The test tube is agitated using a vortex mixer or by stirring to facilitate dissolution.
- The mixture is observed for the formation of a single, clear phase (soluble) or the persistence of two distinct layers or a cloudy suspension (insoluble or partially soluble).
- The process is repeated with different solvents to establish a solubility profile. For quantitative solubility, a saturated solution is prepared, and the concentration of the dissolved solute is determined by a suitable analytical method.

Synthesis Workflow

Tert-butyl 4-bromobutanoate is typically synthesized via Fischer esterification of 4-bromobutanoic acid with tert-butanol, catalyzed by a strong acid.

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